

# 2-Cyclohexyl-2-phenylacetonitrile: A Technical Safety and Hazard Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-cyclohexyl-2-phenylacetonitrile

Cat. No.: B1581737

[Get Quote](#)

This guide provides an in-depth overview of the safety and hazard information for **2-cyclohexyl-2-phenylacetonitrile**, a compound utilized in chemical research and development. The information is compiled and presented to meet the needs of researchers, scientists, and drug development professionals, with a focus on clear data presentation, procedural guidance, and visual representation of key concepts.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-cyclohexyl-2-phenylacetonitrile** is presented below. These properties are essential for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source
CAS Number	3893-23-0	[1]
Molecular Formula	C <sub>14</sub> H <sub>17</sub> N	[2][3]
Molecular Weight	199.29 g/mol	[1]
Melting Point	49-55 °C	[2]
Boiling Point	137-140 °C (at 3 mmHg)	[2]
Flash Point	313.00 °F (156.30 °C) (estimated)	[4]
Water Solubility	5.63 mg/L at 25 °C (estimated)	[4]
logP (o/w)	3.860 (estimated)	[4]

## Hazard Identification and Classification

**2-Cyclohexyl-2-phenylacetone nitrile** is classified as a hazardous substance. The GHS classification aggregated from multiple sources indicates significant acute toxicity.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Short-term (acute) aquatic hazard	Category 3	H402: Harmful to aquatic life

Source:[5][6]

Signal Word: Danger[5][6]

Hazard Pictograms:

- GHS06: Skull and crossbones (Acute Toxicity)[6][7]
- GHS05: Corrosion (Serious Eye Damage)[6]

## Experimental Protocols

While specific experimental reports for **2-cyclohexyl-2-phenylacetonitrile** are not publicly available, the hazard classifications are determined by standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Representative Protocol: OECD Test Guideline 423)

- Objective: To determine the acute oral toxicity of a substance.
- Animal Model: Typically rats or mice of a specific strain, age, and weight.
- Procedure:
  - Animals are fasted prior to dosing.
  - A single dose of the substance is administered by gavage.
  - A stepwise procedure is used with a limited number of animals at each step. The outcome of the first dose group determines the dosage for the subsequent group.
  - Animals are observed for a period of up to 14 days for signs of toxicity and mortality.
  - Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity.
- Endpoint: The LD<sub>50</sub> (median lethal dose) is estimated, and the substance is classified according to the GHS.

Acute Dermal Toxicity (Representative Protocol: OECD Test Guideline 402)

- Objective: To determine the acute dermal toxicity of a substance.

- Animal Model: Typically rats, rabbits, or guinea pigs.
- Procedure:
  - The fur is clipped from the dorsal area of the trunk of the test animals.
  - The substance is applied uniformly to a specific area of the skin (e.g., 10% of the body surface area).
  - The treated area is covered with a porous gauze dressing and non-irritating tape.
  - After a 24-hour exposure period, the dressing is removed, and the skin is washed.
  - Animals are observed for up to 14 days for signs of toxicity and mortality.
- Endpoint: The LD<sub>50</sub> is estimated, and the substance is classified.

#### Acute Inhalation Toxicity (Representative Protocol: OECD Test Guideline 403)

- Objective: To determine the acute inhalation toxicity of a substance.
- Animal Model: Typically rats.
- Procedure:
  - Animals are placed in exposure chambers.
  - The substance is administered as a gas, vapor, or aerosol at a specific concentration for a defined period (typically 4 hours).
  - Animals are observed for up to 14 days for signs of toxicity and mortality.
- Endpoint: The LC<sub>50</sub> (median lethal concentration) is estimated, and the substance is classified.

## Safety and Handling

Due to the significant hazards associated with **2-cyclohexyl-2-phenylacetonitrile**, strict safety protocols must be followed.

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[8\]](#)
- Skin Protection: Wear protective gloves and impervious protective clothing.[\[9\]](#) Immediately change contaminated clothing.[\[5\]](#)
- Respiratory Protection: Use only in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[8\]](#) If vapors or aerosols are generated, a self-contained breathing apparatus (SCBA) or a respirator with an appropriate filter must be used.[\[7\]](#)[\[9\]](#)

#### Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[\[9\]](#)
- Do not breathe mist, vapors, or spray.[\[9\]](#)
- Wash hands and face thoroughly after handling.[\[9\]](#)
- Store in a cool, dark, and well-ventilated place in a tightly closed container.[\[9\]](#)
- Store locked up.[\[9\]](#)

## First Aid and Emergency Procedures

Immediate action is critical in the event of exposure.

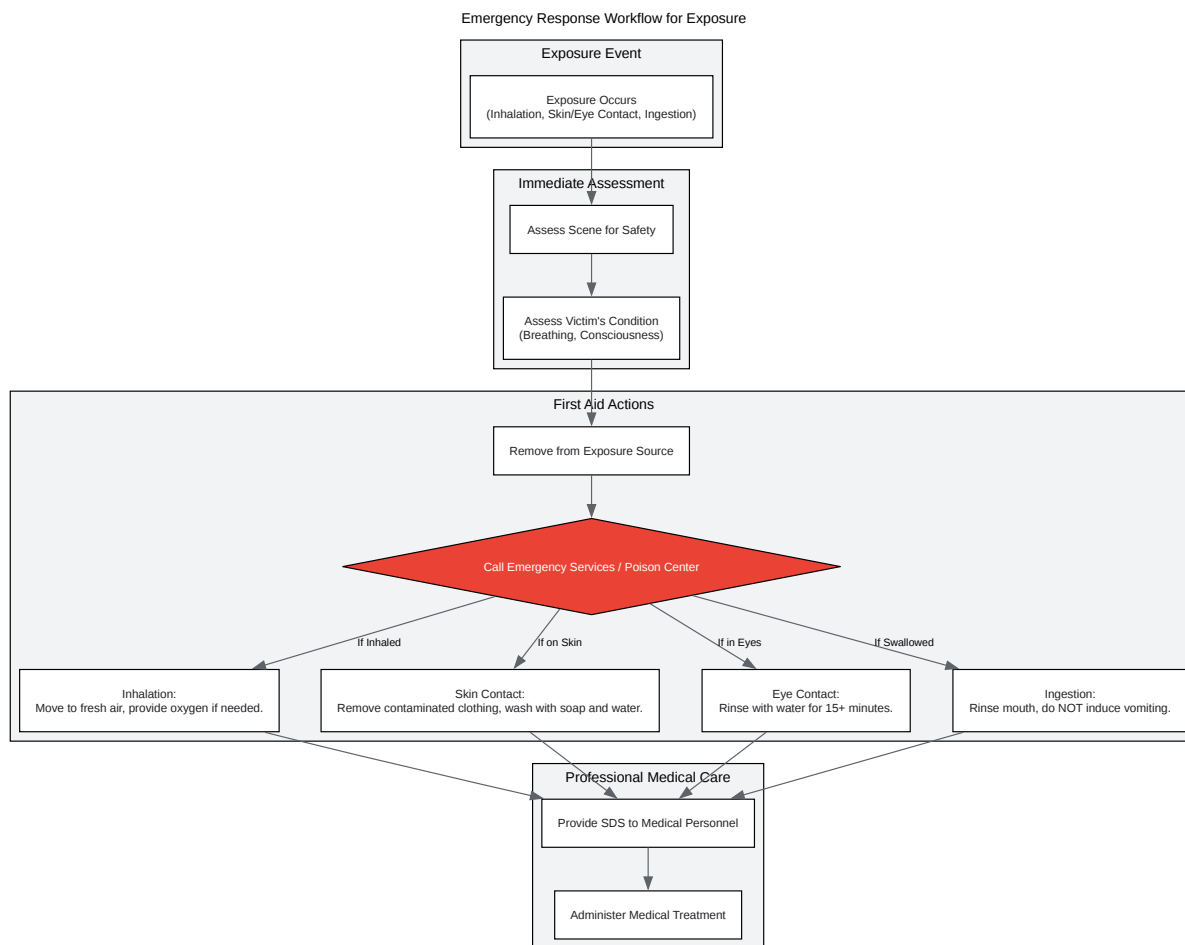
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Immediately call a physician or Poison Control Center.[8][10]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Call a physician immediately.[5][10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical advice.[8][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[8][10]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Specific Hazards: In a fire, toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen cyanide (HCN) may be released.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[7]

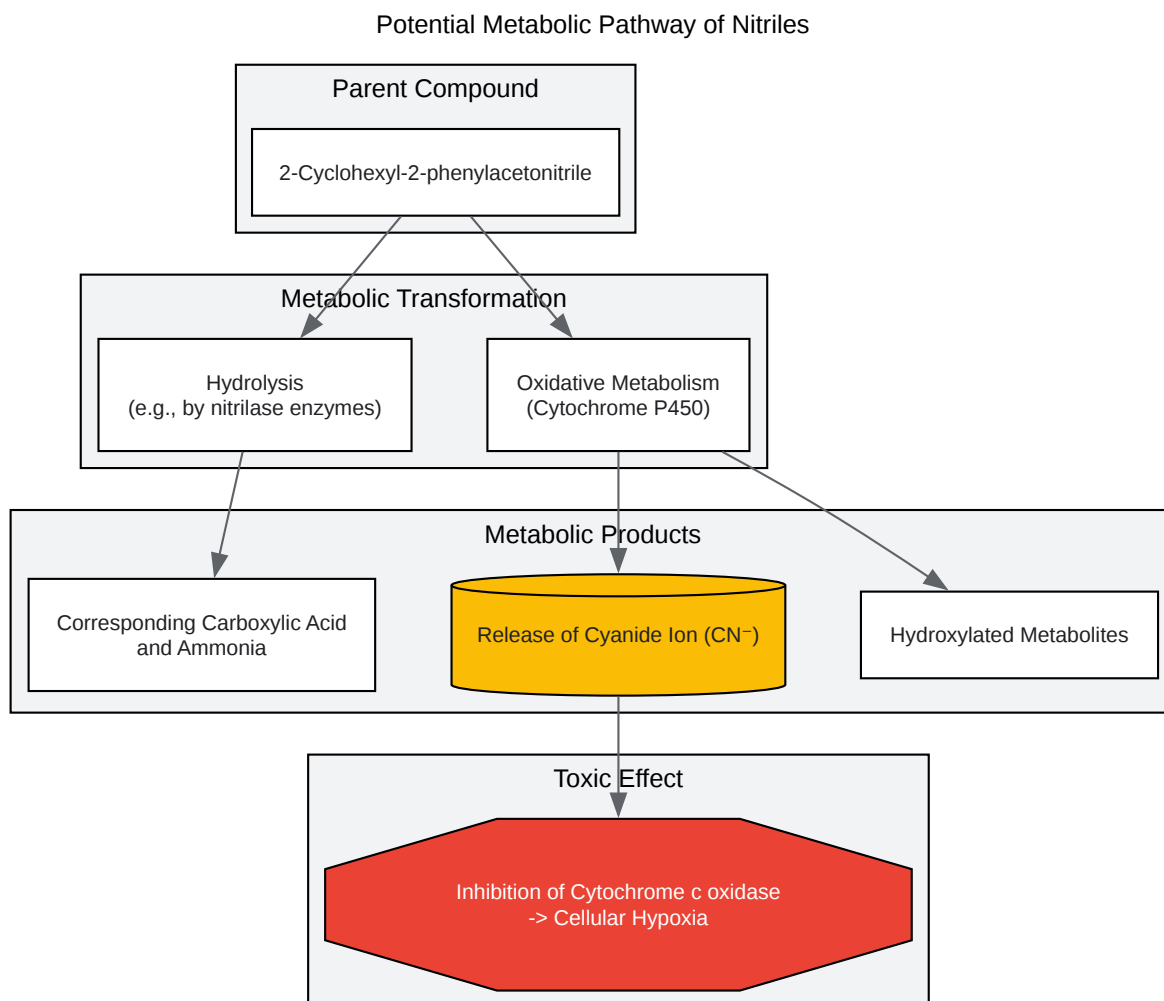
## Visualized Workflows and Pathways

The following diagrams illustrate key logical and potential biological pathways related to **2-cyclohexyl-2-phenylacetonitrile**.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for exposure incidents.



[Click to download full resolution via product page](#)

Caption: Potential metabolic pathway and toxicity mechanism.

## Ecotoxicity

**2-Cyclohexyl-2-phenylacetonitrile** is classified as harmful to aquatic life.[5] Spills and releases into the environment must be avoided.[8] Do not let the product enter drains.[5]



## Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[5] This may involve removal to a licensed chemical destruction plant or controlled incineration.[8] Uncleaned containers should be handled as the product itself.[5]

This guide is intended for informational purposes for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for the specific product you are using and consult with your institution's environmental health and safety department for guidance.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 2-Cyclohexyl-phenylacetonitrile | C<sub>14</sub>H<sub>17</sub>N | CID 55267790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-cyclohexyl-2-phenyl acetonitrile, 3893-23-0 [thegoodscentscompany.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Cyclohexylphenylacetonitrile | C<sub>14</sub>H<sub>17</sub>N | CID 95302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. chemicalbook.com [chemicalbook.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [2-Cyclohexyl-2-phenylacetonitrile: A Technical Safety and Hazard Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581737#2-cyclohexyl-2-phenylacetonitrile-safety-and-hazards-information]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)